

# An In-depth Technical Guide to Carbomer 934: Molecular Weight and Polymer Structure

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## Compound of Interest

Compound Name: Carbomer 934

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## Introduction

**Carbomer 934** is a high molecular weight synthetic polymer of acrylic acid, cross-linked with allyl ethers of sucrose.[1][2] It belongs to the Carbomer family of polymers, which are widely utilized in the pharmaceutical and cosmetic industries as rheology modifiers, thickening agents, suspending agents, and emulsifiers.[3][4] In its raw form, **Carbomer 934** is a white, fluffy, hygroscopic powder with a slightly acetic odor.[5][6] This technical guide provides a comprehensive overview of the molecular weight, polymer structure, and key physicochemical properties of **Carbomer 934**, along with detailed experimental protocols for its characterization.

## Core Properties and Data Presentation

**Carbomer 934**'s utility is derived from its unique polymer network structure. The high molecular weight and cross-linked nature of the polyacrylic acid chains allow it to swell significantly in water and other polar solvents, forming a gel or dispersion.[5] The carboxylic acid groups along the polymer backbone are key to its functionality, with a content specification of 56.0% to 68.0% on a dried basis.[1][2]

## Physicochemical and Rheological Data

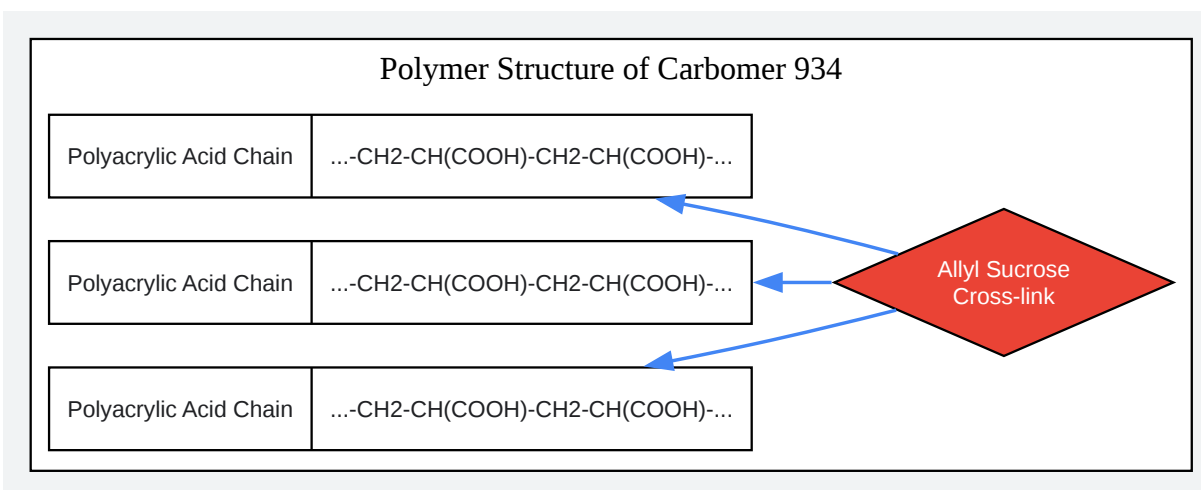
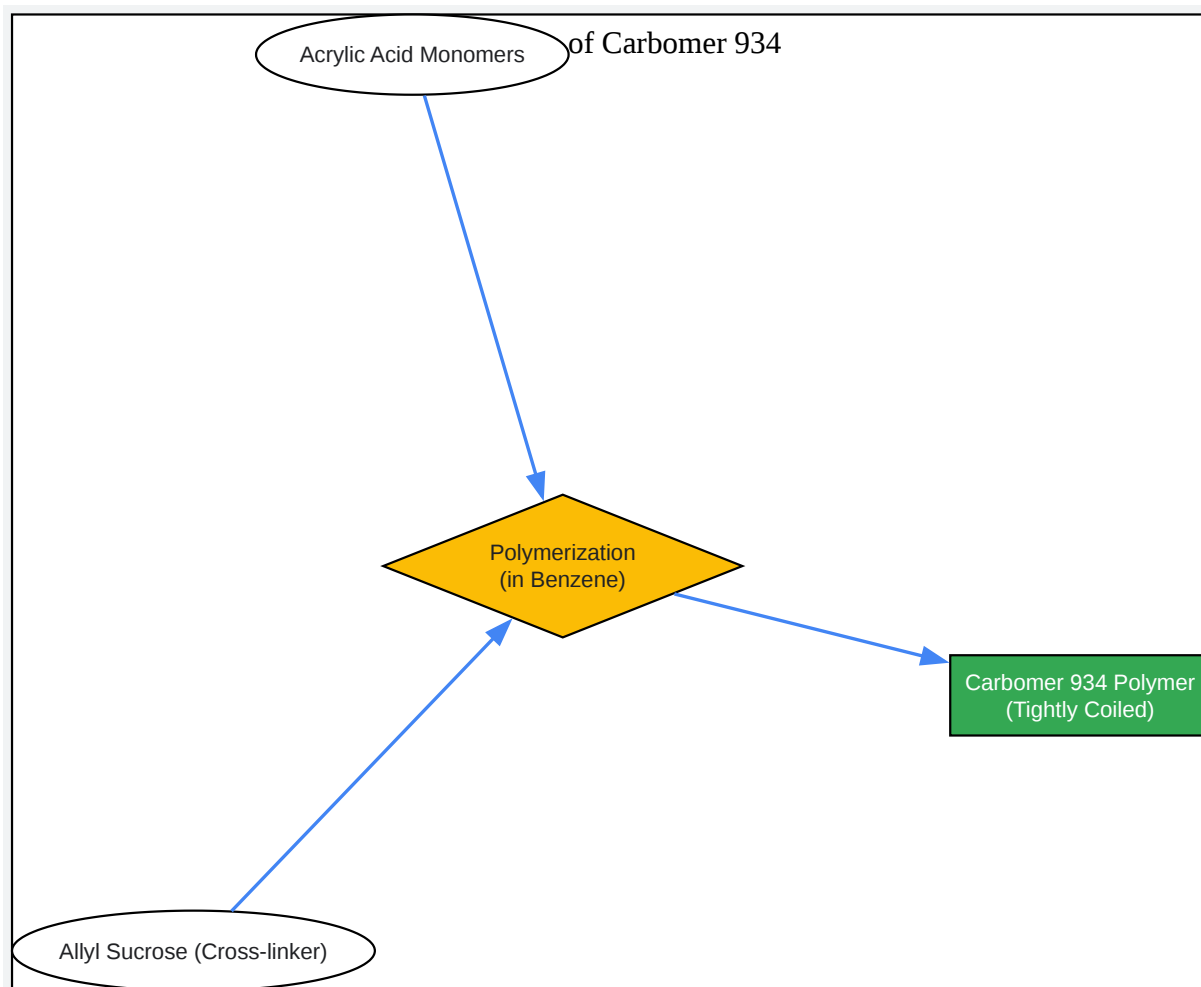
The viscosity of **Carbomer 934** dispersions is a critical parameter and is highly dependent on concentration and pH. The following tables summarize key quantitative data for **Carbomer 934**.

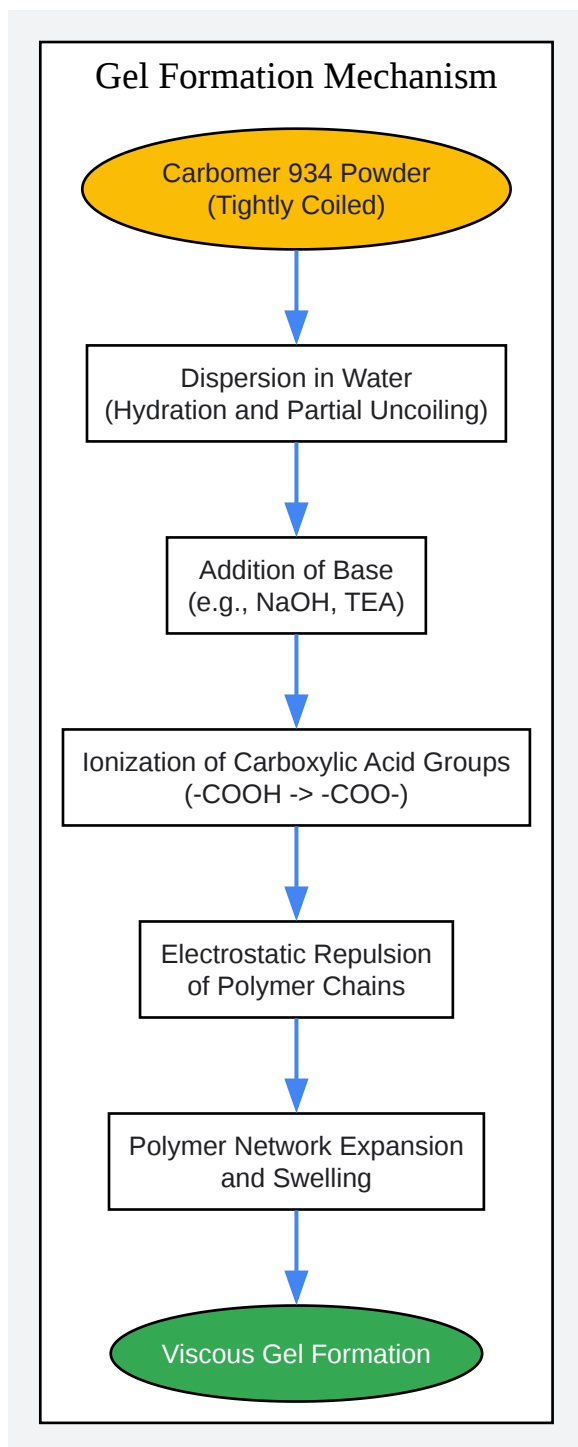
Property		Specification
Molecular Weight		High molecular weight polymer; estimated to be approximately 3 x 10 <sup>6</sup> Da.
Carboxylic Acid (-COOH) Content		56.0% - 68.0% (on a dried basis)[1][2]
Primary Particle Size		~0.2 µm in diameter[5]
Flocculated Powder Particle Size		2-7 µm in diameter[5]
Concentration (% w/v)	pH	Typical Viscosity (mPa·s)
0.2%	7.3 - 7.8	2,050 - 5,450[7]
0.5%	7.3 - 7.8	30,500 - 39,400[1][7]

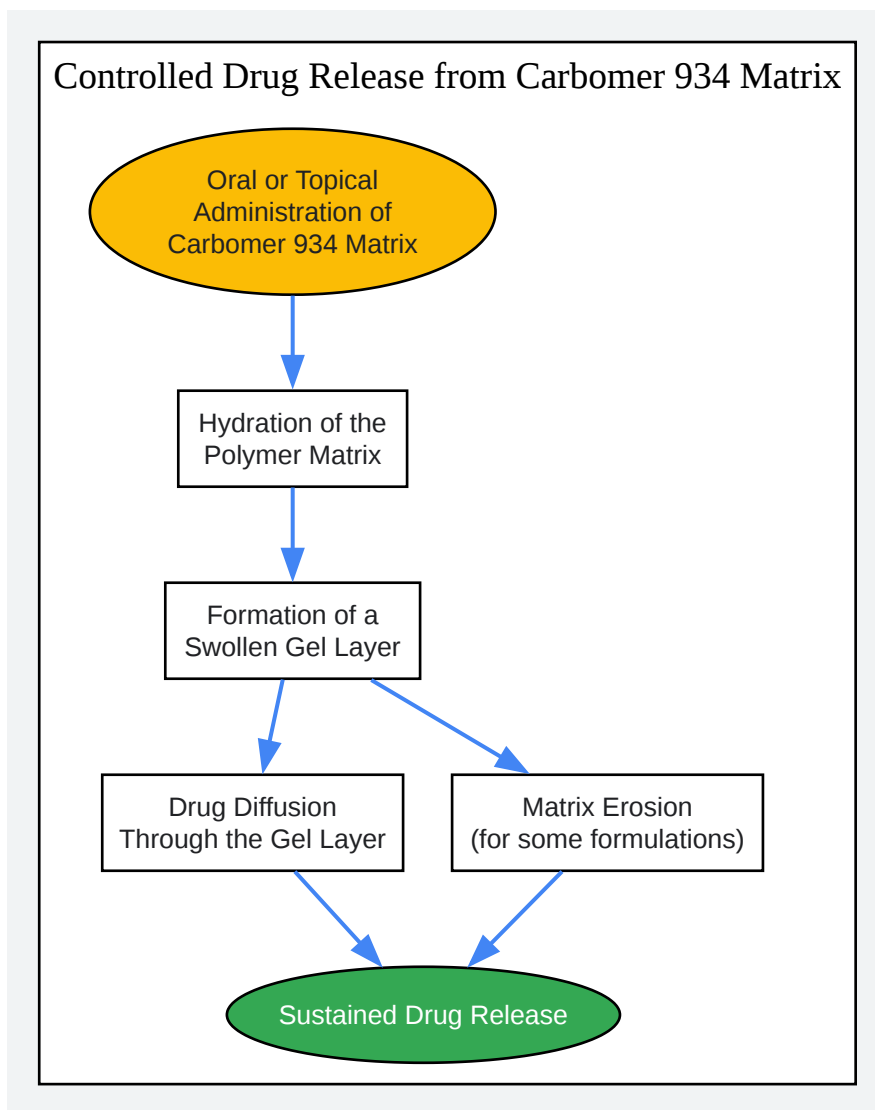
Note: Viscosity is measured using a Brookfield RVT viscometer at 20 rpm and 25°C. The viscosity of Carbomer gels is known to be shear-thinning, meaning it decreases with an increasing shear rate.

## Polymer Structure and Synthesis

**Carbomer 934** is synthesized by the polymerization of acrylic acid monomers in the presence of a cross-linking agent, allyl sucrose.[1][4] The polymerization is typically carried out in a solvent such as benzene, although newer grades of Carbomers may use other solvents like ethyl acetate.[1][3] The cross-linking with allyl sucrose creates a three-dimensional network structure.







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